

Personal protective equipment for handling Enterobactin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enterobactin

Cat. No.: B3431302

[Get Quote](#)

Essential Safety and Handling Guide for Enterobactin

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **Enterobactin** in a laboratory setting. Given the conflicting information in available Safety Data Sheets (SDS) and its structural relation to catechol, a precautionary approach is mandated. **Enterobactin** is a catecholate siderophore, and due to the hazards associated with catechol compounds, it should be handled with care to minimize exposure.^{[1][2][3]}

Hazard Assessment and Recommendations

While some SDS classify **Enterobactin** as non-hazardous, others indicate it may be harmful if swallowed and toxic to aquatic life.^{[1][4]} Its structural component, catechol, is classified as toxic, an irritant, and a suspected mutagen.^{[2][3][5]} Therefore, it is prudent to handle **Enterobactin** and its solutions in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid powder or creating aerosols.^[2]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the most effective measure to prevent exposure. The following table summarizes the recommended PPE for handling **Enterobactin**.

PPE Item	Specification	Rationale & Best Practices
Hand Protection	Nitrile or Neoprene gloves.	Provides protection against incidental chemical splashes. For prolonged contact or immersion, consult the glove manufacturer's chemical resistance guide. Always inspect gloves for tears or punctures before use. Remove and replace gloves immediately if contaminated, and always wash hands after removal. [6] [7] [8]
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields (minimum).	Protects eyes from flying particles. [8]
Chemical splash goggles.	Required when there is a risk of splashes or sprays of Enterobactin solutions. [9]	
Face shield worn over goggles.	Recommended when handling larger quantities, preparing concentrated stock solutions, or when there is a significant splash or aerosol generation risk. [5] [9]	
Body Protection	Fully-fastened laboratory coat.	Protects skin and personal clothing from contamination. A flame-resistant lab coat should be considered if working with flammable solvents. [6]
Respiratory Protection	Not typically required if handled in a certified chemical fume hood.	If engineering controls are insufficient or when handling large quantities of powder outside a fume hood, a

NIOSH-approved respirator may be necessary. A risk assessment should be conducted by institutional EHS.[5][6][7]

Footwear

Closed-toe, closed-heel shoes.

Protects feet from spills and falling objects.[8]

Operational and Disposal Plans

Adherence to standard operating procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Step-by-Step Handling Protocol

- Preparation: Before handling, review the product-specific SDS. Ensure a chemical fume hood is certified and operational. Prepare your workspace by covering the surface with absorbent, disposable bench paper.[2]
- Handling Solid **Enterobactin**:
 - Perform all weighing and aliquoting of solid **Enterobactin** powder inside a chemical fume hood to prevent inhalation of fine particles.[2]
 - Use anti-static weigh boats or paper.
 - Close the container securely immediately after use.
- Preparing Solutions:
 - **Enterobactin** is soluble in solvents like DMSO and acetonitrile:water mixtures.[7] Always add the solvent to the pre-weighed solid slowly.
 - Handle all solutions within the fume hood.
 - Clearly label all containers with the chemical name, concentration, solvent, and hazard information.[10]

- Post-Handling & Decontamination:
 - After handling, wipe down the work surface in the fume hood and any contaminated equipment with an appropriate laboratory cleaner.[\[2\]](#)
 - Wash hands thoroughly with soap and water after removing gloves.[\[3\]](#)

Spill Management

- Minor Spill (Solid): If a small amount of powder spills inside a fume hood, gently sweep it up using a dustpan and brush or vacuum with a HEPA-filtered vacuum cleaner. Avoid generating dust.[\[3\]](#) Place the collected material in a sealed container for hazardous waste disposal.
- Minor Spill (Liquid): For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or chemical absorbent pads).[\[2\]](#) Place the contaminated absorbent material into a sealed container for hazardous waste disposal.
- Major Spill: In the event of a large spill, evacuate the area and alert laboratory personnel and your institution's Environmental Health and Safety (EHS) office immediately.

Waste Disposal Plan

All **Enterobactin** waste must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[\[2\]](#)

- Solid Waste: Contaminated items such as gloves, weigh paper, pipette tips, and absorbent pads should be collected in a clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **Enterobactin** should be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour **Enterobactin** solutions down the drain.[\[4\]](#)
- Glassware Decontamination: Reusable glassware should be rinsed with a suitable solvent (one in which **Enterobactin** is soluble), and the rinsate collected as hazardous liquid waste before routine washing.

Experimental Protocol: Preparation and Use of Enterobactin for a Bacterial Growth Assay

This protocol provides a detailed methodology for preparing an **Enterobactin** stock solution and using it in a liquid culture to assess its effect on bacterial growth under iron-limiting conditions.

Materials:

- **Enterobactin** powder (CAS 28384-96-5)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Minimal media (e.g., M9 medium)
- Bacterial strain (e.g., an E. coli Δ enterobactin mutant, which cannot synthesize **Enterobactin**)
- Sterile culture tubes or microplates
- Spectrophotometer

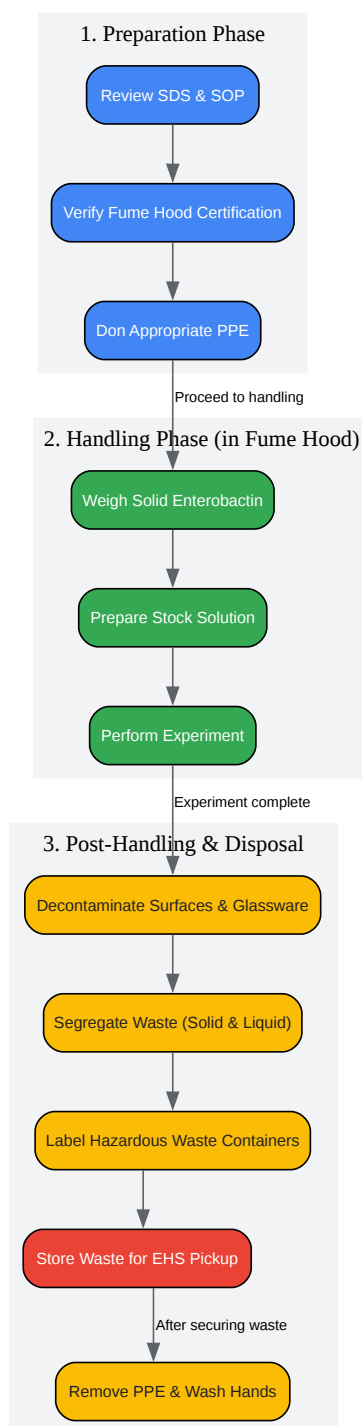
Methodology:

- Prepare **Enterobactin** Stock Solution (e.g., 10 mM):
 - Safety: Perform all steps in a certified chemical fume hood while wearing the appropriate PPE (lab coat, nitrile gloves, chemical splash goggles).
 - Calculate the mass of **Enterobactin** needed for your desired volume and concentration (Molar Mass: ~669.59 g/mol).
 - Weigh the required amount of **Enterobactin** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube to achieve a 10 mM concentration.
 - Vortex gently until the solid is completely dissolved.

- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[\[11\]](#)
- Perform Bacterial Growth Assay:
 - Grow an overnight culture of the E. coli Δ ent mutant in iron-limiting minimal media.
 - The next day, dilute the overnight culture into fresh, pre-warmed minimal media to a starting OD₆₀₀ of ~0.05.
 - Aliquot the diluted culture into sterile culture tubes or wells of a microplate.
 - Add **Enterobactin** from the stock solution to the experimental tubes to achieve the desired final concentrations (e.g., 1 μ M, 10 μ M, 50 μ M).[\[10\]](#) Ensure the final DMSO concentration is consistent across all tubes (including a no-**Enterobactin** control) and is non-inhibitory to bacterial growth (typically <0.5%).
 - Include a "no-**Enterobactin**" control and a "media only" blank.
 - Incubate the cultures at 37°C with shaking.[\[10\]](#)
 - Measure the optical density (OD₆₀₀) at regular intervals (e.g., every 2 hours) for 18-24 hours to monitor bacterial growth.[\[10\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Enterobactin**, from initial preparation through to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safely handling **Enterobactin** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. uaf.edu [uaf.edu]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. hazmatschool.com [hazmatschool.com]
- 5. ICSC 0411 - CATECHOL [chemicalsafety.ilo.org]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. echemi.com [echemi.com]
- 8. protocols.io [protocols.io]
- 9. osha.gov [osha.gov]
- 10. Less is more: Enterobactin concentration dependency in copper tolerance and toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 11. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Enterobactin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431302#personal-protective-equipment-for-handling-enterobactin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com